

Oxyoctaline Formate (CAS 65405-72-3): A Technical Whitepaper

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: OXYOCTALINE FORMATE

Cat. No.: B1582655

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Abstract

Oxyoctaline Formate (CAS 65405-72-3) is a synthetic chemical compound primarily utilized as a fragrance ingredient. This document provides a comprehensive technical overview of its known properties, including chemical and physical characteristics, olfactory profile, and available toxicological data. While its primary application is in the fragrance industry, this paper consolidates the available scientific information to serve as a foundational resource for researchers and professionals in various scientific disciplines. Due to the proprietary nature of its commercial synthesis and the limited scope of publicly available research, this guide focuses on established data and does not extrapolate to potential, unverified pharmaceutical applications.

Chemical and Physical Properties

Oxyoctaline Formate is a semi-volatile ester of a substituted hexahydronaphthalene alcohol. [1] It is a clear to pale yellow liquid with a molecular formula of $C_{15}H_{24}O_2$ and a molecular weight of 236.3 g/mol. [1]

Property	Value	Source
CAS Number	65405-72-3	[1][2][3]
Molecular Formula	C ₁₅ H ₂₄ O ₂	[1]
Molecular Weight	236.3 g/mol	[1]
Appearance	Clear to pale yellow liquid	[1]
Boiling Point	288 °C	[4]
Flash Point	132.22 °C (270 °F)	[5]
Specific Gravity	1.030 - 1.035 @ 25 °C	[5]
Refractive Index	1.502 - 1.505 @ 20 °C	[5]
Vapor Pressure	0.0011 hPa	[2]
Log P (o/w)	5	[2]
Water Solubility	15 mg/L @ 20 °C (experimental)	[5]
Solubility	Soluble in alcohol	[5]

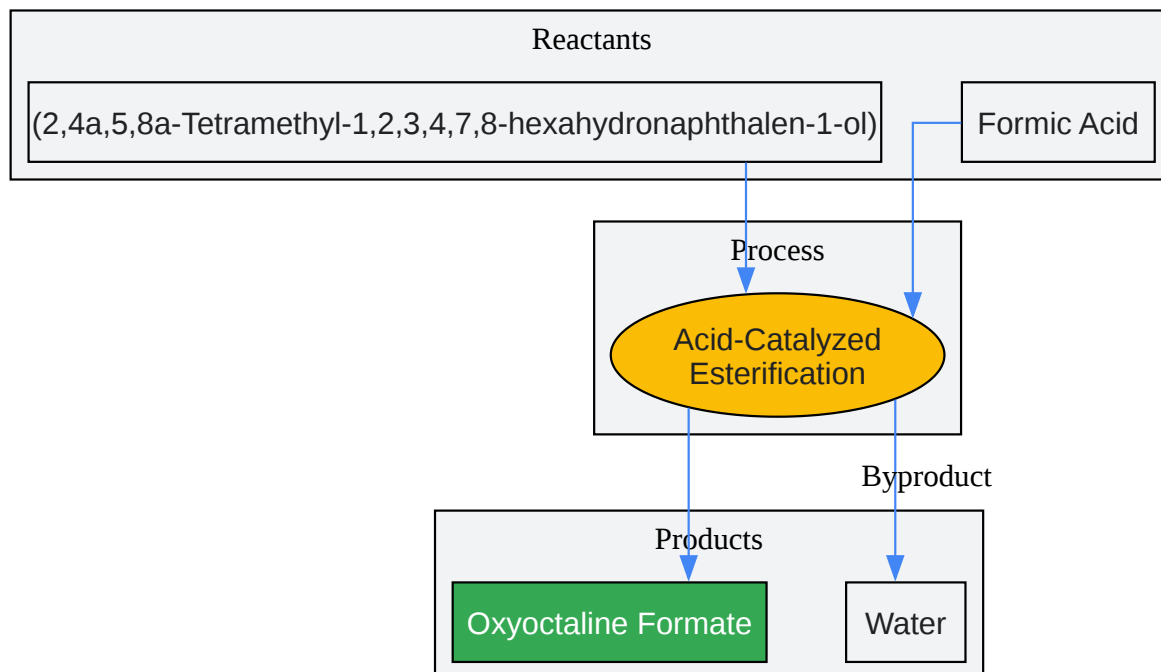
Olfactory Profile

Oxyoctaline Formate is characterized by a woody and ambery scent with dry, dusty, and powdery nuances.[1] It is described as having a subtle olibanum-like character and is used in perfumery to blend and support other woody notes, as well as to fix and modify the drydown of fragrance compositions.[1]

Olfactory Characteristic	Description
Odor Type	Woody, Ambery
Odor Profile	Dry, dusty, powdery, with a subtle olibanum-like character
Odor Strength	Medium
Tenacity on Blotter	1 week

Synthesis and Manufacturing

Oxyoctaline Formate is a synthetic fragrance material developed by Givaudan.^[1] While the specific, industrial-scale synthesis protocols are proprietary, a plausible general workflow for the synthesis of an ester like **Oxyoctaline Formate** involves the esterification of the corresponding alcohol.



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Caption: A generalized workflow for the synthesis of **Oxyoctaline Formate**.

Toxicological and Safety Data

The safety of **Oxyoctaline Formate** has been assessed for its use as a fragrance ingredient. The Research Institute for Fragrance Materials (RIFM) has concluded that it is not genotoxic.[\[6\]](#)

Endpoint	Result	Species	Source
Acute Oral Toxicity (LD50)	>= 5000 mg/kg	Rat	[3]
Skin Corrosion/Irritation	Causes mild skin irritation	Not specified	[3]
Serious Eye Damage/Irritation	Mild eye irritation	Rabbit	[3]
Genotoxicity	Not genotoxic	In vitro	[6]
Phototoxicity	Not phototoxic	Guinea Pigs	[6]
Photoallergenicity	Not photoallergenic	Guinea Pigs	[6]

The substance is classified as very toxic to aquatic life with long-lasting effects.[\[3\]](#)

Stability and Reactivity

Oxyoctaline Formate is chemically stable under normal conditions.[\[1\]](#) It demonstrates good stability in various consumer product bases, as detailed in the table below.

Product Base	pH	Stability
Acid Cleaner	2	Moderate
Fabric Conditioner	3	Moderate
Antiperspirant	3.5	Poor
Shampoo	6	Medium
APC (All-Purpose Cleaner)	9	Medium
Fabric Detergent Liquid	9	Medium
Soap	10	Good
Powder Detergent	10.5	Good
Liquid Bleach	11	Poor

Regulatory Information

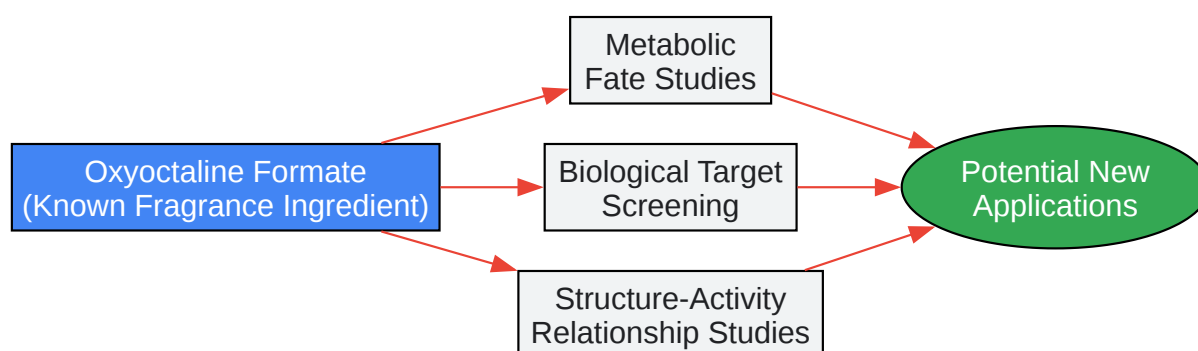
Regulatory Body/List	Status
IFRA (International Fragrance Association)	Not restricted under current standards (51st Amendment)[1]
EU Allergen Listing	Not listed as one of the 26 declarable allergens[1]
CLP/GHS Classification	Not classified as a sensitizer or toxic under current ECHA listings[1]

Potential Research Directions

While **Oxyoctaline Formate** is well-characterized within the fragrance industry, its biological activities beyond olfaction are largely unexplored in publicly accessible literature. The tetralin moiety, a core structural feature of **Oxyoctaline Formate**, is present in some compounds with reported biological activities, including potential anticancer properties.[[7](#)][[8](#)] However, it is crucial to note that these findings are not directly applicable to **Oxyoctaline Formate** and any investigation into its potential pharmacological effects would require dedicated research.

Future research could explore:

- The metabolic fate of **Oxyoctaline Formate** in biological systems.
- Screening for potential interactions with a broader range of biological targets beyond olfactory receptors.
- Comparative studies with other tetralin derivatives to understand structure-activity relationships.



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Caption: Potential avenues for future research on **Oxyoctaline Formate**.

Conclusion

Oxyoctaline Formate is a well-established synthetic fragrance ingredient with a comprehensive, though narrowly focused, set of available data. Its properties are primarily documented in the context of its application in perfumery. For the broader scientific community, this compound represents a structurally interesting molecule with a tetralin core, a motif found in various biologically active compounds. This technical whitepaper serves as a consolidated source of current knowledge on **Oxyoctaline Formate**, highlighting the need for further research to explore its properties beyond its current applications.

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- To cite this document: BenchChem. [Oxyoctaline Formate (CAS 65405-72-3): A Technical Whitepaper]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582655#oxyoctaline-formate-cas-65405-72-3-research]

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